

2-(Benzoyloxy)ethyl methacrylate material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2-(Benzoyloxy)ethyl methacrylate

Cat. No.: B089258

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2-(Benzoyloxy)ethyl methacrylate: A Technical Safety Guide

This technical guide provides a detailed overview of the material safety information for **2-(Benzoyloxy)ethyl methacrylate** (CAS No. 14778-47-3). The content is compiled for researchers, scientists, and professionals in drug development, summarizing the available data on its properties, hazards, and handling protocols. It is important to note that a comprehensive, officially published Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for this specific compound is not readily available. Therefore, this guide synthesizes data from various sources for the compound itself and extrapolates potential hazards and safety measures from structurally similar compounds, such as other methacrylate esters.

Chemical and Physical Properties

2-(Benzoyloxy)ethyl methacrylate is an ester combining the functionalities of methacrylic acid and benzoic acid.^{[1][2]} Its chemical structure suggests potential for polymerization and reactivity characteristic of methacrylates.

Property	Value	Source
CAS Number	14778-47-3	[1] [3]
Molecular Formula	C13H14O4	[1] [3]
Molecular Weight	234.25 g/mol	[1] [3]
Boiling Point	345.8 °C at 760 mmHg	[1] [3]
Density	1.124 g/cm³	[1] [3]
Synonyms	2-(2-methylprop-2- enoxy)ethyl benzoate, 2- Methylacrylic acid 2- (benzoyloxy)ethyl ester	[1] [2]

Hazard Identification and Safety Precautions

While specific toxicity data for **2-(Benzoyloxy)ethyl methacrylate** is limited, the safety profiles of related methacrylate compounds indicate several potential hazards. Users should handle this chemical with caution, assuming it may pose risks similar to other methacrylates, which are known to be skin and eye irritants, and potential sensitizers.

Potential Hazards (extrapolated from similar compounds):

- Skin Irritation: May cause skin irritation upon direct contact.
- Eye Irritation: May cause serious eye irritation.
- Skin Sensitization: May cause an allergic skin reaction.
- Respiratory Irritation: May cause respiratory irritation if inhaled.
- Flammability: Methacrylate esters can be flammable liquids.

Recommended Safety Precautions:

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.

- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.
 - Hand Protection: Wear compatible chemical-resistant gloves.
 - Body Protection: Wear a lab coat and appropriate protective clothing.
- Handling: Avoid contact with skin, eyes, and clothing. Avoid breathing vapors or mist. Keep away from heat, sparks, and open flames.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.

Experimental Protocols

General Handling and Storage Protocol

- Receiving and Inspection: Upon receipt, inspect the container for any damage or leaks.
- Storage: Store the container in a designated, well-ventilated, cool, and dry area, away from incompatible materials such as strong oxidizing agents, acids, and bases.
- Dispensing: When dispensing, work in a chemical fume hood. Grounding and bonding may be necessary for larger quantities to prevent static discharge. Use appropriate, clean, and dry utensils.
- Personal Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

First-Aid Measures

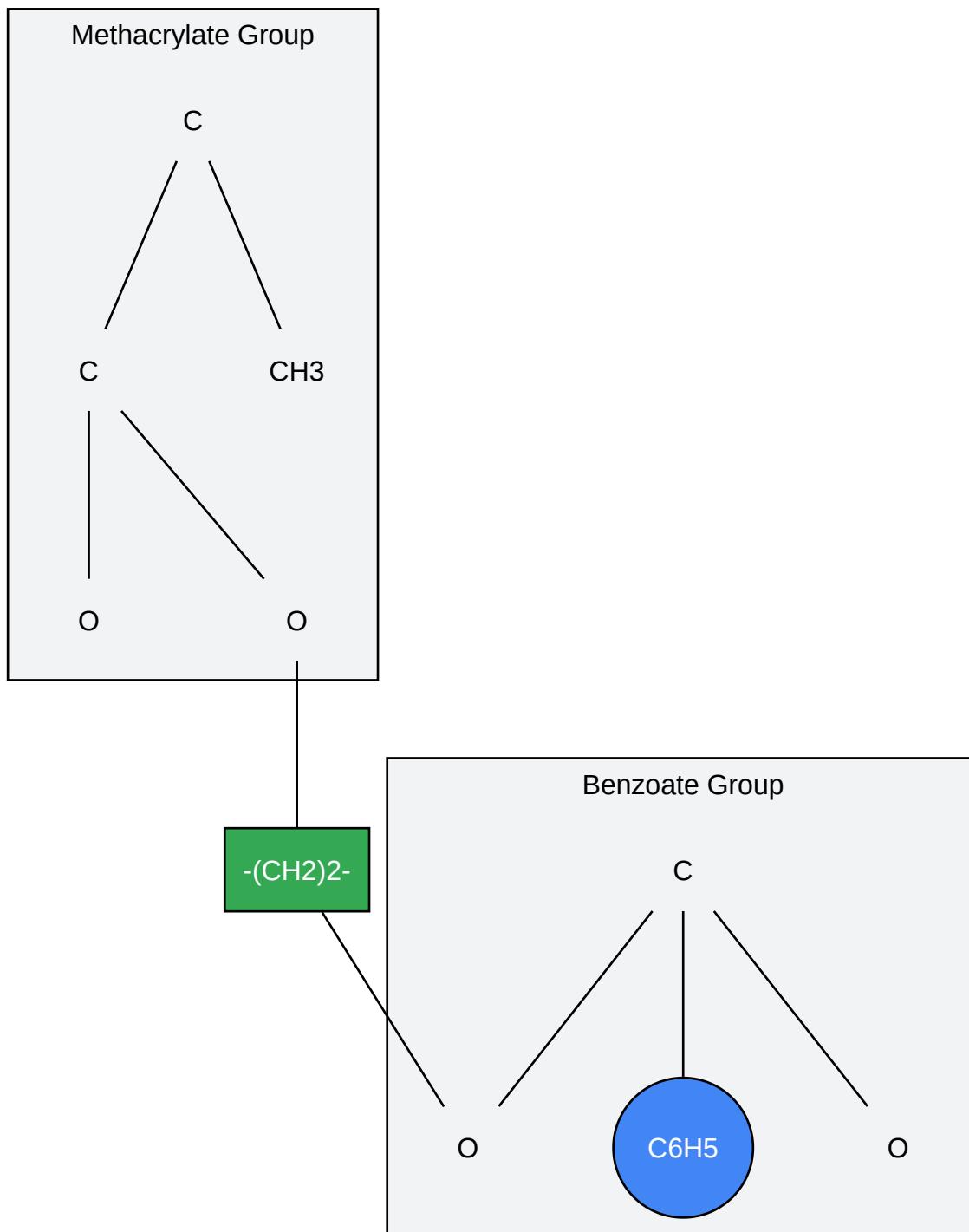
- In case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- In case of Skin Contact: Immediately wash skin with soap and plenty of water. Remove contaminated clothing and wash it before reuse. If irritation or a rash develops, seek medical attention.

- In case of Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- In case of Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Visualizations

Chemical Structure

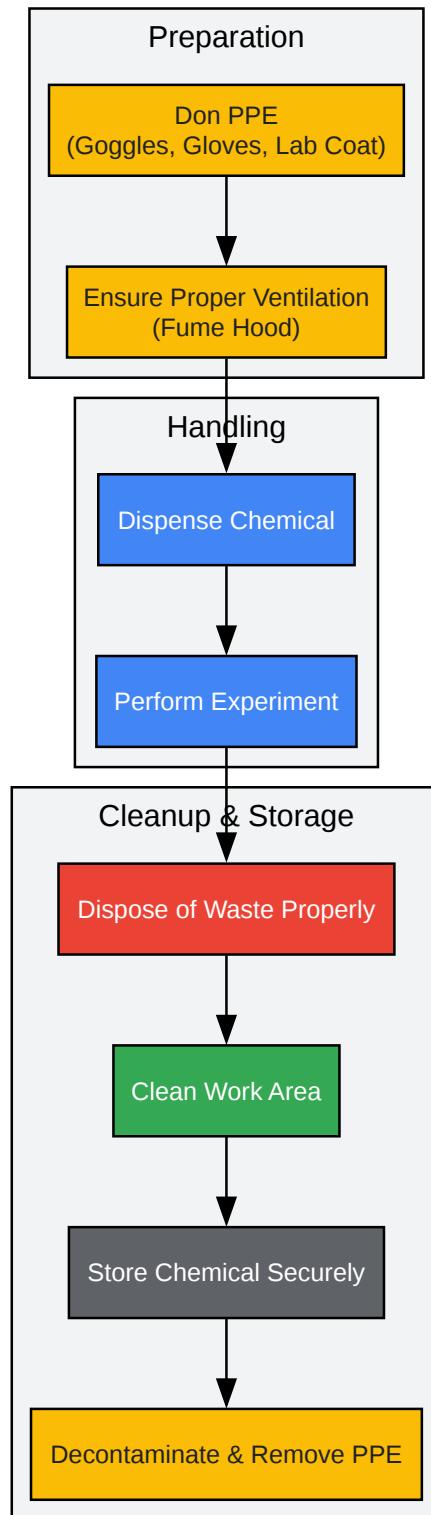
Chemical Structure of 2-(Benzoyloxy)ethyl methacrylate

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Caption: Chemical structure of **2-(Benzoyloxy)ethyl methacrylate**.

Laboratory Handling Workflow

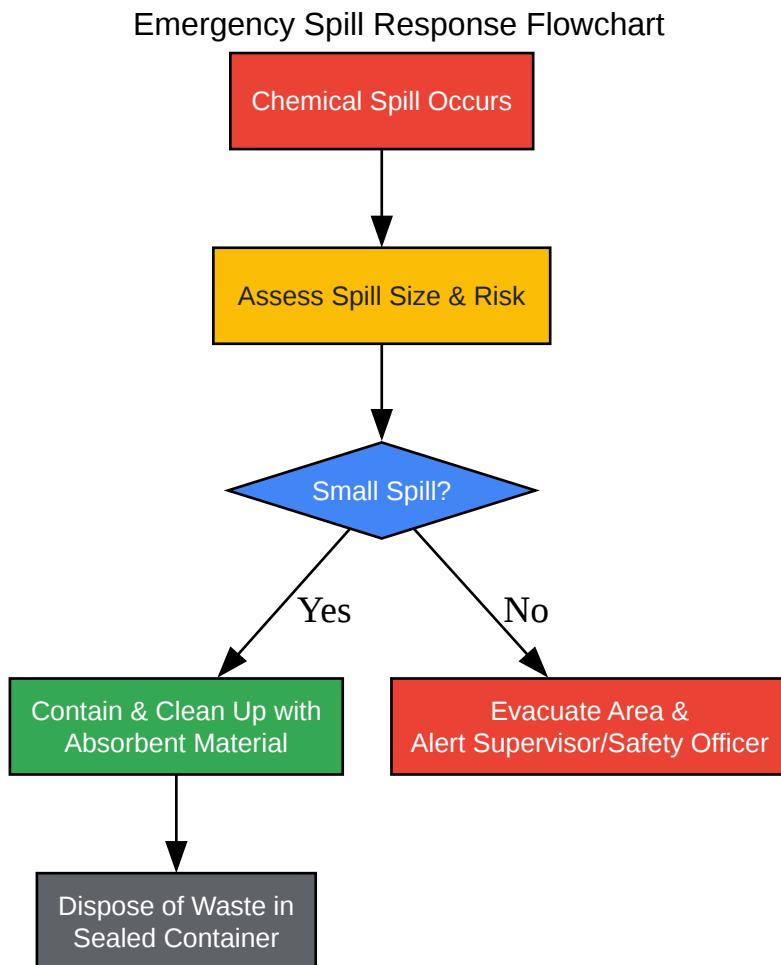
General Laboratory Handling Workflow



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Caption: A general workflow for safely handling chemicals in a laboratory setting.

Emergency Response for Spills



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Caption: A decision flowchart for responding to a chemical spill.

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References

- 1. 14778-47-3 CAS MSDS (2-(benzoyloxy)ethyl methacrylate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. 2-(benzoyloxy)ethyl methacrylate | 14778-47-3 [amp.chemicalbook.com]
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